

# BMS-690154 metabolite identification LC-MS

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** BMS-690154

Cat. No.: S1802554

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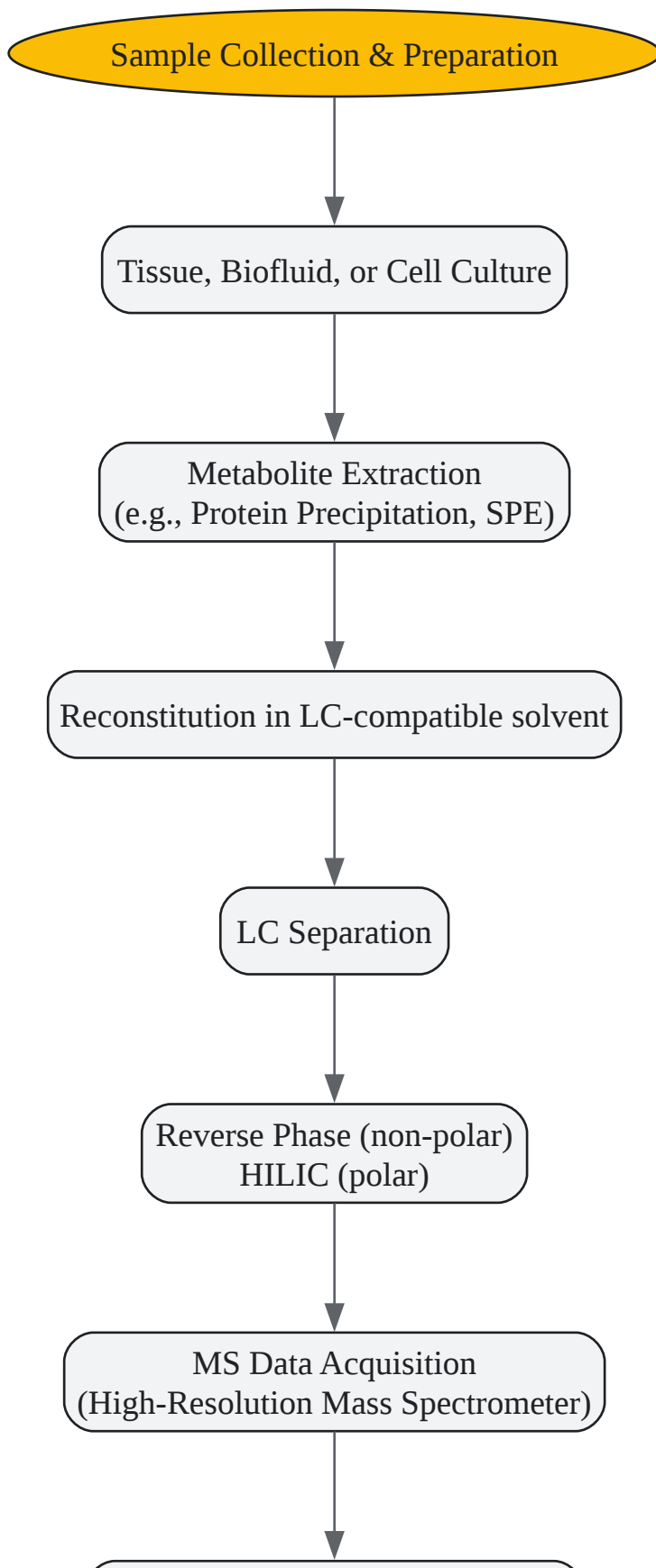
## Compound Background: BMS-690154

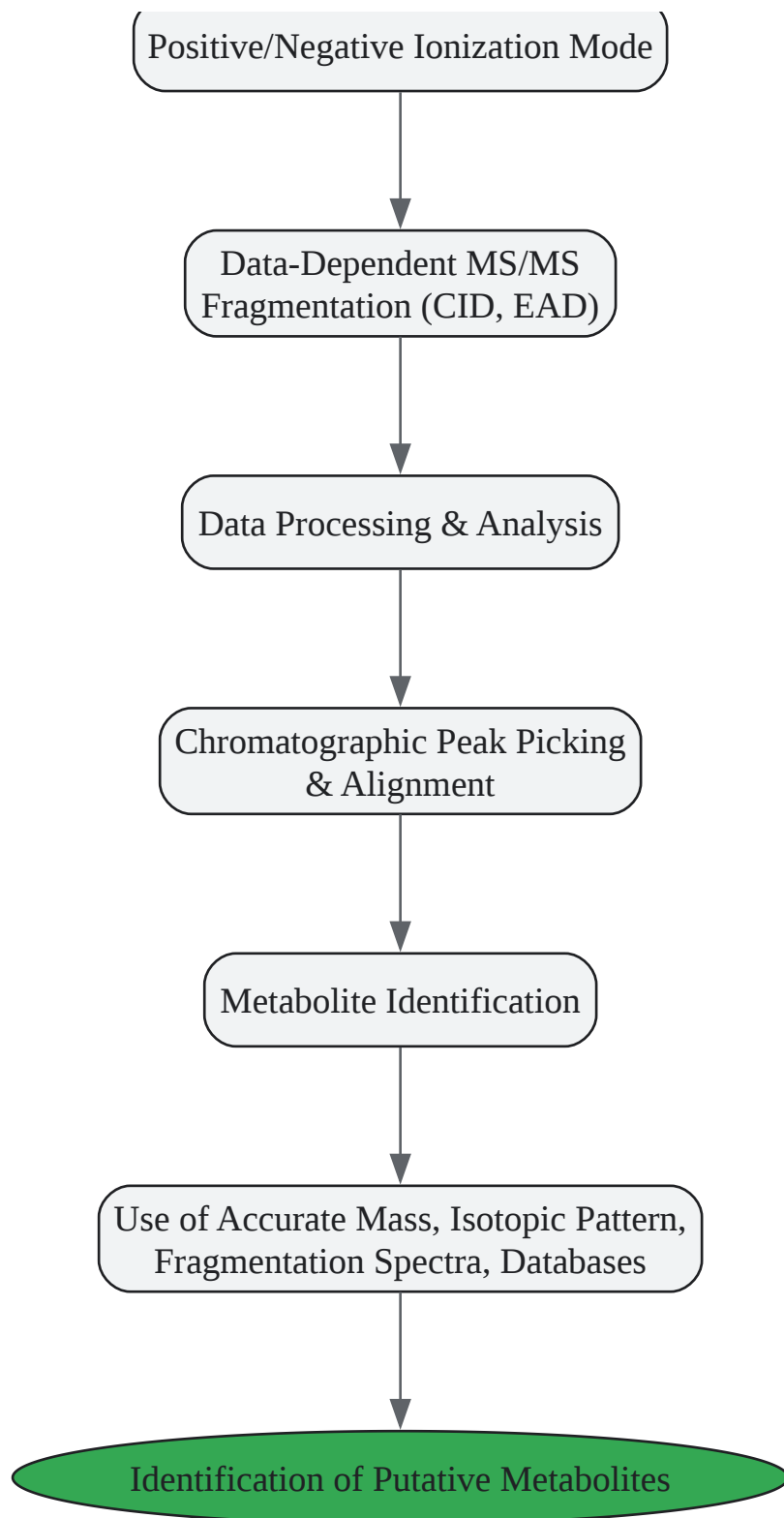
**BMS-690154** is a pyrrolotriazine-based compound known as a **pan-HER/VEGFR2 receptor tyrosine kinase inhibitor** with potential antineoplastic activity [1]. The table below summarizes its key properties:

Property	Description
<b>Primary Targets</b>	Human Epidermal Growth Factor Receptors 1 & 2 (HER1/EGFR, HER2), Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) [1]
<b>Primary Mechanism</b>	Inhibition of receptor tyrosine kinases, leading to inhibition of tumor cell proliferation, angiogenesis, and induction of tumor cell death [1]
<b>Relevance to Metabolite ID</b>	Understanding the metabolic fate of the parent drug is crucial for evaluating efficacy and safety [2].

## Metabolite Identification Workflow

While specific data for **BMS-690154** is limited, general principles for LC-MS-based metabolite identification are well-established. The following workflow is adapted from a typical metabolomics study and can be applied to drug metabolite analysis [3].





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## Key LC-MS Methodological Considerations

For a successful metabolite identification study, careful attention must be paid to each step of the experimental process.

Aspect	Key Considerations for Metabolite ID
Sample Preparation	Use consistent handling; immediate storage at -80°C; minimize freeze-thaw cycles; use quenching methods for cells [3].
Chromatography	Use of UHPLC for better resolution; complementary column chemistries (e.g., Reversed Phase for non-polar, HILIC for polar metabolites) for wider coverage [4] [5].
Mass Spectrometry	High-Resolution Accurate Mass (HRAM) systems (e.g., Orbitrap, TOF) for empirical formula determination [3] [4]. Data-Dependent Acquisition (DDA) or Targeted MS/MS for fragmentation data [5].

| **Fragmentation Techniques** | Use of complementary techniques:

- **CID (Collision-Induced Dissociation)**: Traditional, well-understood fragmentation.
  - **EAD (Electron-Activated Dissociation)**: Can fragment ions in different locations than CID, providing additional structural information for confident identification, especially for labile modifications [6]. | |
- Data Analysis** | Use of software (e.g., Compound Discoverer) for peak alignment, gap-filling, and statistical analysis [5]. Comparison of accurate mass and MS/MS spectra against databases like METLIN and mzCloud [4]. Use of isotope-labeled internal standards can improve quantitative accuracy [5]. |

## Strategies for Finding Detailed Protocols

To obtain the specific application notes and quantitative data you require, I suggest the following approaches:

- **Search Patent Literature**: The most detailed metabolic pathways and specific analytical methods for investigational compounds are often disclosed in patent applications. Search for patents related to **BMS-690154** on databases like Google Patents, USPTO, or Espacenet.
- **Access Original Research Articles**: The search results reference a key paper: "*Preclinical Pharmacokinetics and In Vitro Metabolism of BMS-690514...*" (Marathe et al., Journal of Pharmaceutical Sciences, 2010) [2]. Obtaining the full text of this and related papers is crucial, as they will contain the experimental specifics.
- **Refine Your Search Query**: Use more targeted terms in scientific databases like PubMed or Google Scholar. Examples include:
  - "**BMS-690154** in vivo metabolism"

- "BMS-690154 LC-MS/MS method"
- "characterization of BMS-690154 metabolites"

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## References

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2. -690514|HER/EGFR inhibitor|CAS# 859853-30-8 BMS [apexbt.com]
3. - LC -based metabolomics - PMC MS [pmc.ncbi.nlm.nih.gov]
4. - LC Metabolomics Analysis | Thermo Fisher Scientific - UK MS [thermofisher.com]
5. - LC - The University of Nottingham MS [nottingham.ac.uk]
6. Streamline LC - MS Using... | Lab Manager Metabolite Identification [labmanager.com]

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**Address:** Ontario, CA 91761, United States

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